

Technical Support Center: Mitigating Fluopyram Leaching into Groundwater

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Compound of Interest

Compound Name: **Fluopyram**

Cat. No.: **B1672901**

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on mitigating the potential for **fluopyram** leaching into groundwater. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data summaries to support your research.

Frequently Asked Questions (FAQs)

Q1: What is **fluopyram** and why is its leaching into groundwater a concern?

Fluopyram is a broad-spectrum fungicide and nematicide belonging to the pyridinyl ethylbenzamide chemical class.^[1] It is used in agriculture to control a variety of fungal pathogens and nematodes.^{[1][2]} Its potential to leach into groundwater is a concern due to its persistence in the environment and its mobility in certain soil types.^{[3][4]} The degradation of **fluopyram** can also lead to the formation of trifluoroacetic acid (TFA), a highly persistent and mobile substance.^[5]

Q2: What are the key physicochemical properties of **fluopyram** that influence its leaching potential?

Fluopyram's leaching potential is governed by several key properties:

- Water Solubility: It has a moderate water solubility.^[6]

- Soil Organic Carbon-Water Partitioning Coefficient (Koc): This value indicates its tendency to bind to soil organic matter. A higher Koc value suggests lower mobility. **Fluopyram**'s Koc values indicate moderate mobility.[7]
- Half-life (DT50): This is the time it takes for 50% of the compound to degrade. **Fluopyram** is considered to be persistent in soil, with a long half-life.[1][6]

Q3: What environmental factors affect the leaching of **fluopyram**?

Several environmental factors can influence the movement of **fluopyram** through the soil profile:

- Soil Type: Sandy soils with low organic matter and low clay content tend to allow for greater leaching compared to soils with higher clay and organic matter content.[8][9]
- Soil Organic Matter (SOM): Higher SOM content increases the adsorption of **fluopyram** to soil particles, reducing its mobility and leaching potential.
- Rainfall and Irrigation: The amount and intensity of rainfall or irrigation can significantly impact the downward movement of **fluopyram** through the soil.[10][11]
- Soil pH: The pH of the soil can influence the adsorption and degradation of **fluopyram**.[12]

Q4: What are the primary degradation products of **fluopyram** in soil?

The main degradation products of **fluopyram** in soil include **fluopyram**-benzamide and 7-hydroxy-**fluopyram**.[13]

Data Presentation

Table 1: Physicochemical Properties of **Fluopyram**

Property	Value	Reference
Molecular Formula	<chem>C16H11ClF6N2O</chem>	[2]
Molar Mass	396.72 g/mol	[2]
Water Solubility	16.0 mg/L (at 20°C)	[6]
Koc	266 - 460	[7]
GUS Leaching Potential	3.23 (High leachability)	[6]

Table 2: Soil Half-life (DT50) of **Fluopyram** in Different Soil Types

Soil Type	DT50 (days)	Conditions	Reference
Laterite Soil	17.50 - 30.04	Laboratory, varying moisture	[3]
Red Loam Soil	15.99 - 26.17	Laboratory, varying moisture	[3]
Sandy Loam	15.8	Field	[8]
Clay Loam	24.8	Field	[8]
Silt Loam	4.7 - 26.3	Field, with/without organic amendment	[4]
Sandy Loam	5.7	Field	[14]
Hainan Latosol	46.21	Field	[12] [15]
Yunnan Sandy Soil	36.48	Field	[12] [15]
Fujian Plain Alluvial Soil	57.76	Field	[12] [15]
Greenhouse Soil	87 - 231	Field	[16]

Table 3: Results from a Soil Column Leaching Study[\[10\]](#)

Soil Type	Water Applied (equivalent rainfall)	% of Applied Fluopyram in Top 0-10 cm	% of Applied Fluopyram Leached Beyond 30 cm
Laterite Soil	50 mm	76.84%	Not detected
Red Loam Soil	50 mm	74.85%	Not detected
Laterite Soil	400 mm	<50%	Detected
Red Loam Soil	400 mm	<50%	Detected

Experimental Protocols

Protocol 1: Soil Column Leaching Study (Adapted from OECD 312 and OPPTS 835.1240)[19][20]

This protocol outlines a general procedure for conducting a soil column leaching study to assess the mobility of **fluopyram**.

Objective: To determine the leaching potential of **fluopyram** and its degradation products in a controlled laboratory setting.

Materials:

- Glass or stainless steel columns (e.g., 30 cm long, 5 cm inner diameter)
- Representative soil, sieved (<2 mm)
- Radiolabeled (¹⁴C) or non-radiolabeled **fluopyram** of high purity
- Artificial rainwater (e.g., 0.01 M CaCl₂)
- Peristaltic pump or other means of applying artificial rain
- Leachate collection vessels
- Apparatus for sectioning the soil column

- Analytical instrumentation (e.g., LC-MS/MS) for quantification of **fluopyram**

Procedure:

- Soil Column Preparation:
 - Pack the columns uniformly with the prepared soil to a defined bulk density.
 - Saturate the columns with artificial rainwater from the bottom up to displace air.[17]
- Application of **Fluopyram**:
 - Apply a known amount of **fluopyram** to the surface of the soil column. The amount should be based on the maximum recommended field application rate.[18]
 - If using an organic solvent to dissolve **fluopyram**, ensure it is evaporated from the soil surface before starting the leaching.[18]
- Leaching:
 - Apply artificial rainwater to the top of the columns at a constant, predetermined rate for a specified period (e.g., 48 hours).[19]
 - Collect the leachate in fractions at regular intervals.
- Sample Collection and Analysis:
 - After the leaching period, carefully extrude the soil from the columns and section it into segments (e.g., every 5 cm).
 - Extract **fluopyram** from each soil segment and the collected leachate using an appropriate method (e.g., QuEChERS).
 - Analyze the extracts using a validated analytical method (e.g., LC-MS/MS) to determine the concentration of **fluopyram** and its degradation products.
- Data Analysis:

- Calculate the mass balance of the applied **fluopyram**.
- Determine the distribution of **fluopyram** and its degradation products in the soil profile and the leachate.

Protocol 2: Analysis of Fluopyram in Soil and Water using QuEChERS and LC-MS/MS[18][22][23]

Objective: To accurately quantify **fluopyram** residues in soil and water samples.

Materials:

- Homogenizer or high-speed shaker
- Centrifuge
- Acetonitrile (ACN)
- QuEChERS extraction salts (e.g., MgSO₄, NaCl, sodium citrate)
- Dispersive solid-phase extraction (dSPE) sorbents (e.g., PSA, C18)
- LC-MS/MS system

Procedure:

- Sample Extraction (QuEChERS):
 - Weigh a representative sample of soil or measure a specific volume of water.
 - Add acetonitrile and the QuEChERS extraction salts.
 - Shake vigorously for a specified time (e.g., 1-3 minutes).
 - Centrifuge to separate the phases.
- Sample Cleanup (dSPE):
 - Take an aliquot of the acetonitrile supernatant.

- Add the dSPE sorbents.
- Vortex and then centrifuge.
- LC-MS/MS Analysis:
 - Take the final extract and, if necessary, dilute it.
 - Inject a known volume into the LC-MS/MS system.
 - Quantify **fluopyram** based on a matrix-matched calibration curve.

Troubleshooting Guides

Issue 1: Low recovery of **fluopyram** during QuEChERS extraction.

Possible Cause	Troubleshooting Step
Incomplete extraction	Increase shaking time or use a more powerful homogenizer.
Analyte degradation	Ensure samples are processed promptly and stored correctly. Check the pH of the extraction solvent.
Strong matrix effects	Optimize the dSPE cleanup step with different sorbents. Use matrix-matched calibration standards.

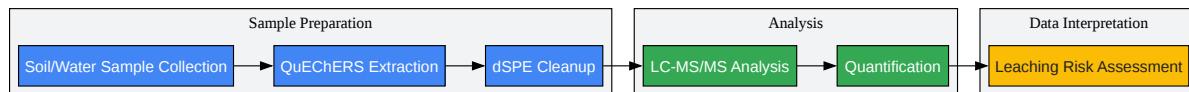
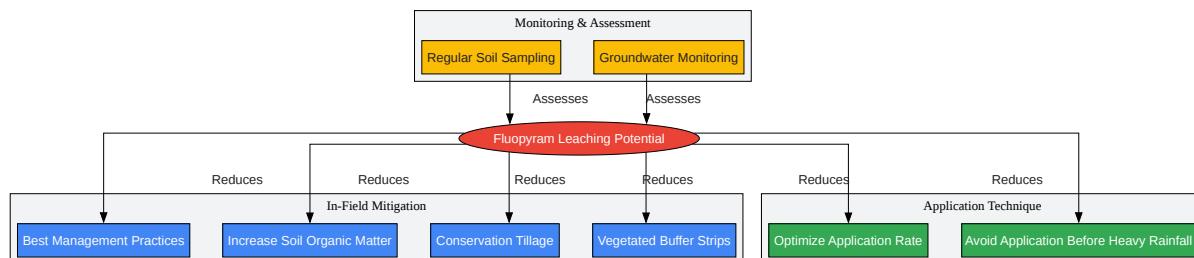
Issue 2: Peak tailing or poor peak shape in LC-MS/MS analysis.

Possible Cause	Troubleshooting Step
Column contamination	Flush the column with a strong solvent or replace it if necessary.
Inappropriate mobile phase	Adjust the mobile phase composition (e.g., pH, organic solvent ratio).
Matrix interference	Improve the sample cleanup procedure.
Secondary interactions with the stationary phase	Use a different column chemistry or add a mobile phase additive.

Issue 3: High variability in replicate soil column leaching experiments.

Possible Cause	Troubleshooting Step
Inconsistent soil packing	Ensure a standardized and reproducible method for packing the soil columns to achieve a consistent bulk density.
Preferential flow paths	Visually inspect the wetting front during column saturation to identify and repack columns with preferential flow.
Non-uniform application of fluopyram	Use a method that ensures an even distribution of the test substance on the soil surface.

Visualizations



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